

A Comparative Environmental Impact Assessment: 4-Phenylazophenol Versus Alternative Dyes

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Compound of Interest

Compound Name: **4-Phenylazophenol**

Cat. No.: **B142808**

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A Comprehensive Guide for Researchers and Drug Development Professionals

The selection of dyes in various industrial applications, including research and drug development, carries significant environmental implications. This guide provides an objective comparison of the environmental impact of the azo dye **4-Phenylazophenol** against other widely used dye classes: an anthraquinone dye (Disperse Blue 79), a reactive dye (Reactive Blue 19), and natural dyes (Indigo and Madder). This analysis is supported by experimental data on aquatic toxicity and biodegradability, with detailed methodologies for key experiments to aid in informed decision-making towards more sustainable practices.

Executive Summary

This guide presents a comparative analysis of the environmental profiles of five dyes from four different classes. The assessment is based on their acute toxicity to aquatic organisms (fish, daphnia, and algae) and their potential for biodegradation.

4-Phenylazophenol, an azo dye, demonstrates moderate to high toxicity towards aquatic life. While specific ready biodegradability data is limited, azo dyes as a class are known for their potential to form harmful aromatic amines upon degradation.

Disperse Blue 79, an anthraquinone dye, exhibits a range of toxicity, with high toxicity to some fish species and moderate toxicity to daphnia and algae. Its biodegradation is slow, and it has

the potential to bioaccumulate.

Reactive Blue 19, a reactive anthraquinone dye, shows low to moderate acute toxicity to fish and daphnia but is more toxic to algae. It is known to be persistent in the environment.

Indigo, a natural vat dye, displays high toxicity to fish in some studies, with varying toxicity to invertebrates and algae. However, it is recognized as being biodegradable.

Madder, a natural mordant dye, shows moderate toxicity to daphnia and algae. Information on its fish toxicity is less available.

The data underscores the importance of selecting dyes based on a comprehensive assessment of their environmental impact, as toxicity and biodegradability can vary significantly even within the same class.

Quantitative Environmental Impact Data

The following tables summarize the available quantitative data for the ecotoxicity and biodegradability of the selected dyes.

Table 1: Acute Aquatic Toxicity Data

Dye	Chemical Class	Test Organism	Endpoint	Concentration	Reference
4- Phenylazoph enol	Azo	Pimephales promelas (Fathead minnow)	96h LC50	1.05 - 1.13 mg/L	[1][2]
Daphnia magna		48h EC50	12.50 mg/L	[3]	
Chlorella vulgaris		96h EC50	183.60 mg/L	[3]	
Disperse Blue 79	Anthraquinone	Danio rerio (Zebra fish)	96h LC50	340 mg/L	[2]
Oncorhynchus mykiss (Rainbow trout)		96h LC50	>100 mg/L	[2]	
Leuciscus idus (Golden orfe)		96h LC50	>100 - <220 mg/L	[2]	
Daphnia magna		48h EC50	4.5 mg/L	[2]	
Scenedesmus subspicatus		72h EC50	9.5 mg/L	[2]	
Reactive Blue 19	Reactive Anthraquinone	Danio rerio (Zebra fish)	96h LC50	337 mg/L	[4]
Daphnia magna		24h EC50	900 mg/L	[4]	
Daphnia similis		48h EC50	178.44 mg/L	[5]	

Desmodesmus subspicatus	72h EC50	14.5 mg/L	[4]
Indigo	Natural Vat	Barbodus gonionotus (Silver Barb)	96h LC50 0.137 µg/mL [6]
Daphnia magna	24h EC50	250 mg/L	[7]
Selenastrum capricornutum	72h EC50	6.5 mg/L	[7]
Madder (Alizarin)	Natural Mordant	Daphnia similis	48h EC50 4.4 mg/L [8][9]
Raphidocellis subcapitata	72h IC50	8.9 mg/L	[9][10]

Table 2: Biodegradability Data

Dye	Chemical Class	Biodegradability	Remarks	Reference
4- Phenylazophenol	Azo	Not readily biodegradable (presumed)	Azo dyes can form carcinogenic aromatic amines upon reduction.	[7]
Disperse Blue 79	Anthraquinone	Readily reduced under anoxic conditions, but mineralization is slow.	Can be biotransformed to amines.	[11]
Reactive Blue 19	Reactive Anthraquinone	Persistent	Half-life in anaerobic sediment-water system is 2.5 days, but estimated half- life in natural water at pH 7 is 46 years.	[12]
Indigo	Natural Vat	Biodegradable	Can be degraded by various microorganisms.	[13]
Madder (Alizarin)	Natural Mordant	Biodegradable	Subject to microbial degradation.	[14]

Experimental Protocols

Detailed methodologies for the key ecotoxicological and biodegradability tests are provided below.

OECD 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.

- **Test Organism:** A standard freshwater fish species, such as Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*).
- **Procedure:**
 - Groups of fish are exposed to a series of concentrations of the test substance in water.
 - A control group is exposed to water without the test substance.
 - The test is typically conducted for 96 hours.
 - Mortality is recorded at 24, 48, 72, and 96 hours.
 - The LC50 value is calculated statistically from the mortality data.
- **Key Parameters:** Water temperature, pH, and dissolved oxygen are monitored throughout the test.

OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the population (EC50) within 48 hours.

- **Test Organism:** *Daphnia magna*, a small freshwater crustacean.
- **Procedure:**
 - Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance.
 - A control group is maintained in clean water.
 - The number of immobilized daphnids is observed at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
 - The 48h EC50 is calculated based on the immobilization data.

- Key Parameters: The test is conducted under controlled temperature and lighting conditions.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater algae by determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.

- Test Organism: A species of green algae, such as *Desmodesmus subspicatus* or *Raphidocellis subcapitata*.
- Procedure:
 - Exponentially growing algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium.
 - Control cultures are grown without the test substance.
 - Algal growth is measured over 72 hours by determining cell density or biomass.
 - The EC50 for growth inhibition is calculated by comparing the growth in the test cultures to the control cultures.
- Key Parameters: The test is performed under constant illumination and temperature.

OECD 301F: Ready Biodegradability - Manometric Respirometry Test

This test assesses the ready biodegradability of a chemical substance by microorganisms by measuring the oxygen consumed during aerobic degradation.

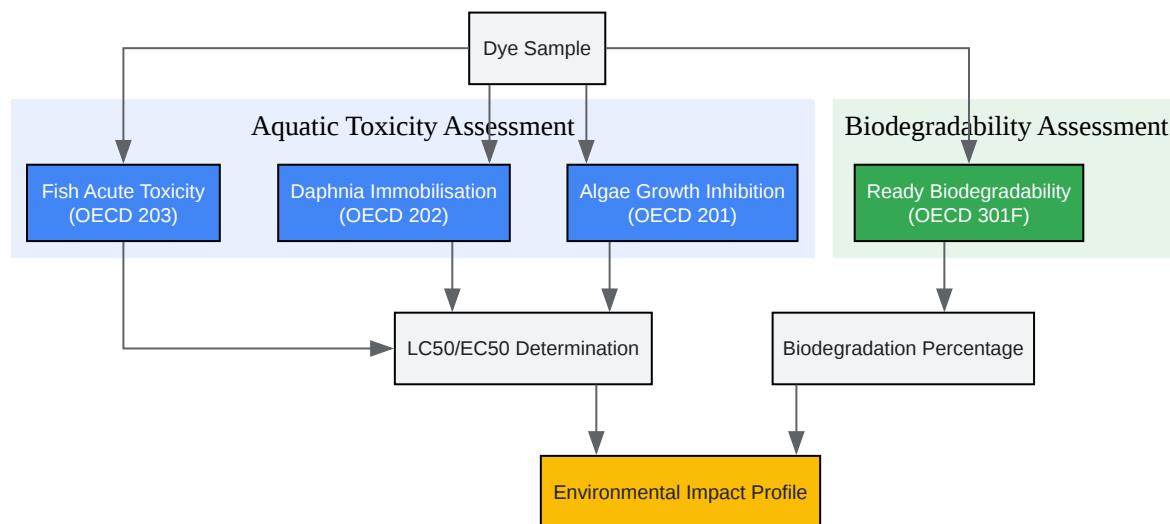
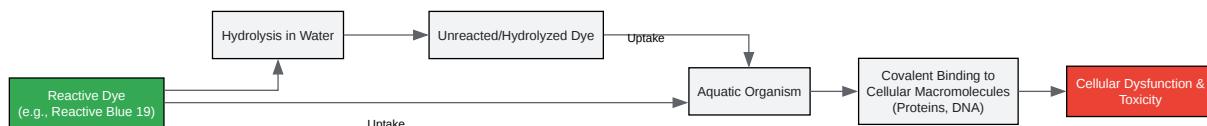
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Procedure:
 - The test substance is added to a mineral medium inoculated with the activated sludge in a closed respirometer.

- The consumption of oxygen is measured over a 28-day period.
- The percentage of biodegradation is calculated by comparing the measured oxygen consumption to the theoretical oxygen demand (ThOD) of the substance.
- Pass Level: A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.

Mechanisms of Toxicity and Signaling Pathways

The toxicity of dyes to aquatic organisms can be initiated through various molecular and cellular mechanisms. The following diagrams illustrate a simplified overview of the potential toxicity pathways for each dye class.





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